N-(2-Azepan-1-ylethyl)-N-isopropylamine comparative analysis of fragmentation patterns

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Compound of Interest

Compound Name:	*N-(2-Azepan-1-ylethyl)-N-isopropylamine*
CAS No.:	*532407-05-9*
Cat. No.:	*B1323534*

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An In-Depth Guide to the Mass Spectrometric Fragmentation of **N-(2-Azepan-1-ylethyl)-N-isopropylamine**: A Comparative Analysis

For researchers, scientists, and professionals in drug development and analytical chemistry, the unambiguous identification of novel chemical entities is paramount. Mass spectrometry stands as a cornerstone technique for molecular characterization, with the analysis of fragmentation patterns providing a detailed fingerprint of a molecule's structure. This guide offers an in-depth comparative analysis of the fragmentation behavior of **N-(2-Azepan-1-ylethyl)-N-isopropylamine**, a tertiary amine featuring both a cyclic azepane moiety and an acyclic isopropyl group.

We will explore the fragmentation pathways under two distinct ionization regimes: the high-energy Electron Ionization (EI), typically coupled with Gas Chromatography (GC-MS), and the softer Electrospray Ionization followed by Collision-Induced Dissociation (ESI-MS/MS), commonly used with Liquid Chromatography (LC-MS). Understanding the causal relationships between the molecular structure, the ionization method, and the resulting fragmentation is critical for accurate structural elucidation and method development.

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The Foundation: General Principles of Amine Fragmentation

Before dissecting our target molecule, it is crucial to understand the established principles governing the fragmentation of amines in mass spectrometry.

- The Nitrogen Rule: A fundamental principle stating that a molecule containing an odd number of nitrogen atoms will have a molecular ion with an odd mass-to-charge ratio (m/z).[1][2] This provides an immediate clue to the presence of nitrogen in an unknown compound.

- Alpha (α)-Cleavage: The most characteristic fragmentation pathway for aliphatic amines is the cleavage of a carbon-carbon bond adjacent (alpha) to the nitrogen atom.[1][3][4] This process is energetically favorable as it results in the formation of a resonance-stabilized iminium ion, which often corresponds to the base peak or one of the most abundant ions in the spectrum. The propensity for this cleavage is so high that the largest alkyl substituent is preferentially lost as a radical.[2][4]

- Cyclic Amine Fragmentation: Cyclic amines, such as the azepane ring in our molecule, tend to exhibit more prominent molecular ion peaks compared to their linear counterparts due to their rigid structure.[2] Fragmentation often initiates with an α-cleavage that leads to the opening of the ring, forming an open-chain radical ion that can then undergo further fragmentation, such as the loss of small alkene molecules.[2][5]

Electron Ionization (EI) Fragmentation Pattern

Electron Ionization is a high-energy ("hard") technique that imparts significant internal energy to the molecule, leading to extensive and often complex fragmentation. It is the standard method for generating mass spectral libraries (e.g., NIST, Wiley) due to its reproducible fragmentation patterns.

The primary fragmentation pathways for **N-(2-Azepan-1-ylethyl)-N-isopropylamine** under EI are dominated by α-cleavage at the various positions adjacent to the tertiary nitrogen atom.

- α-Cleavage with Loss of the Isopropyl Radical: Cleavage of the bond between the nitrogen and the ethyl linker is highly probable. This results in the loss of an isopropyl radical

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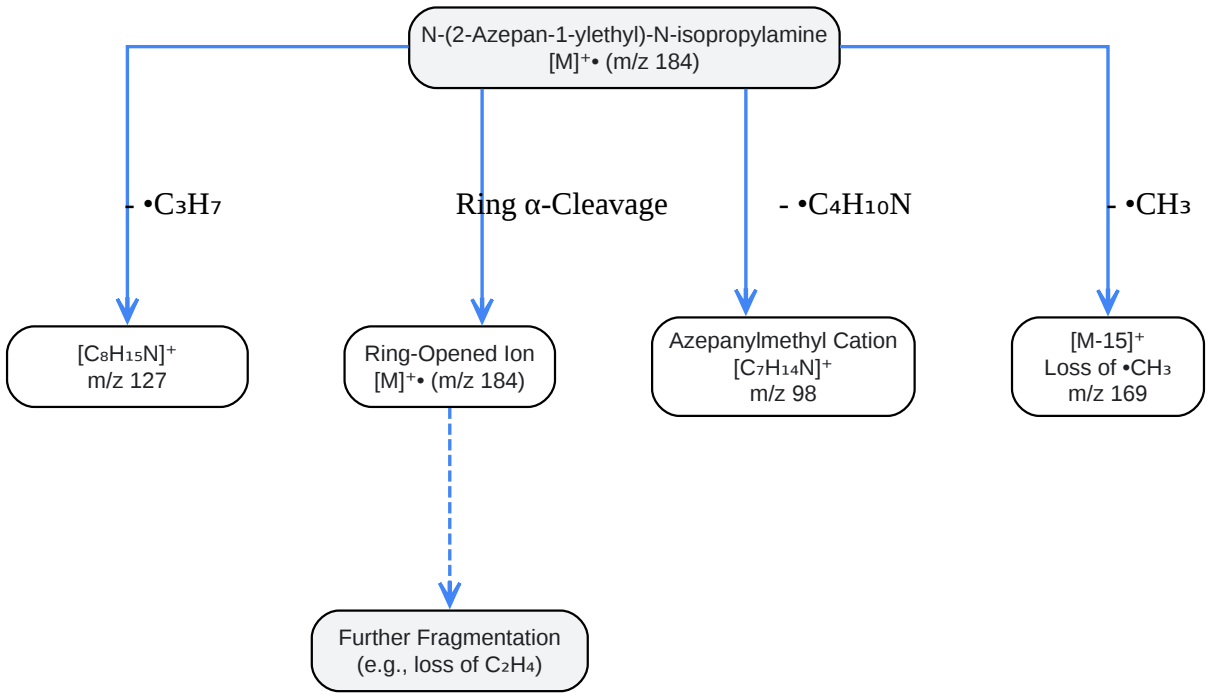
(•CH(CH₃)₂) and the formation of a stable, resonance-stabilized iminium ion containing the azepane ring at m/z 127.

- α-Cleavage Initiating Ring Opening: The cleavage of a C-C bond within the azepane ring, alpha to the nitrogen, will lead to the formation of an open-chain molecular immonium ion.[5] This energized ion can then undergo subsequent fragmentation, including the loss of ethene (C_2H_4), leading to a series of daughter ions.

- β-Cleavage leading to the Azepanylmethyl Ion: Cleavage of the bond between the two carbons of the ethyl linker (beta to the azepane nitrogen) is also a significant pathway. This generates a highly stable azepanylmethyl cation at m/z 98. This fragment is a common and often abundant ion for N-ethyl substituted cyclic amines.

- Fragmentation of the Isopropyl Group: Loss of a methyl radical (•CH_3) from the parent molecule via cleavage of the C-C bond within the isopropyl group results in an ion at $[M-15]^+$.

The following diagram illustrates the primary proposed fragmentation pathways under Electron Ionization.



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Caption: Proposed EI fragmentation pathways for **N-(2-Azepan-1-ylethyl)-N-isopropylamine**.

Electrospray Ionization Tandem MS (ESI-MS/MS) Fragmentation

In contrast to EI, ESI is a "soft" ionization technique that typically generates protonated molecules, $[M+H]^+$, with minimal in-source fragmentation.[6][7] To induce fragmentation for structural analysis, Collision-Induced Dissociation (CID) is employed in a tandem mass spectrometer. The fragmentation of the even-electron $[M+H]^+$ ion proceeds through different, charge-directed mechanisms compared to the radical-initiated pathways seen in EI.

For **N-(2-Azepan-1-ylethyl)-N-isopropylamine**, the precursor ion for MS/MS analysis would be the protonated molecule at m/z 185.

- Loss of Neutral Propene: A common pathway for protonated isopropylamines is the loss of a neutral propene molecule ($CH_2=CHCH_3$) via a rearrangement reaction, resulting in a protonated amine fragment at m/z 143.
- Loss of Neutral Azepane: Cleavage of the C-N bond of the ethyl linker can lead to the loss of the entire azepane ring as a neutral molecule, leaving behind a charged isopropyl-ethylamine fragment at m/z 86.
- Formation of the Azepanylmethyl Ion: Similar to the EI pathway but through a different mechanism, the formation of the ion at m/z 98 can occur. This involves cleavage of the ethyl linker and charge retention on the azepane-containing fragment.
- Ring Opening of Azepine: Low-energy CID can also induce ring-opening of the protonated azepane moiety, which may be followed by the loss of neutral fragments.[8]

The following diagram illustrates the primary proposed fragmentation pathways under ESI-MS/MS conditions.

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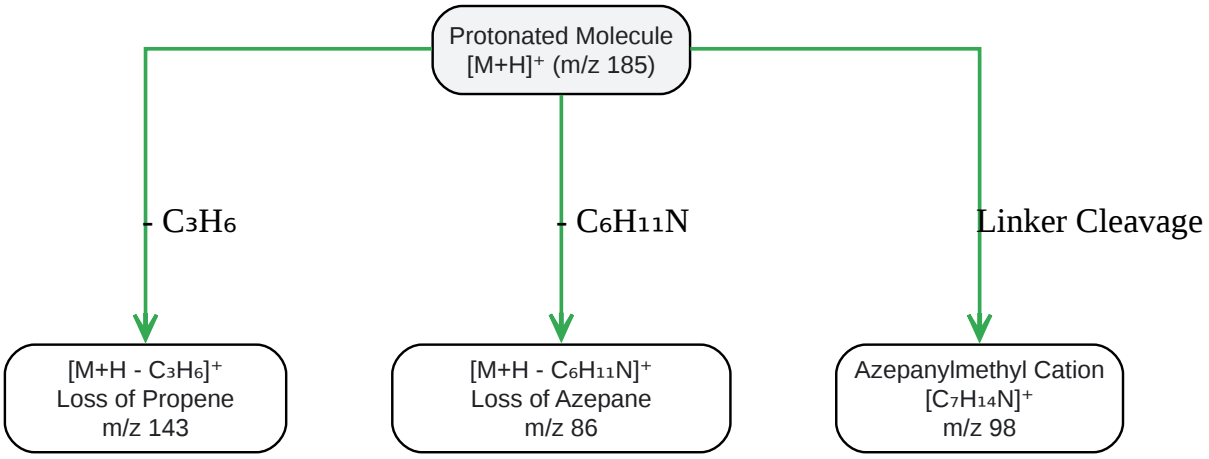

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Caption: Proposed ESI-MS/MS fragmentation pathways for protonated **N-(2-Azepan-1-ylethyl)-N-isopropylamine**.

Comparative Summary and Data Presentation

The choice of ionization technique fundamentally alters the observed fragmentation, providing complementary information for structural confirmation.

Feature	Electron Ionization (EI)	ESI-MS/MS
Primary Ion	Molecular Radical Cation $[M]^{+\bullet}$	Protonated Molecule $[M+H]^+$
Energy Level	High ("Hard" Ionization)	Low ("Soft" Ionization)
Dominant Mechanism	Radical-site initiated (α-cleavage)	Charge-site initiated (neutral loss, rearrangements)
Key Fragments (m/z)	127, 98, 169	143, 86, 98
Molecular Ion	Often weak or absent	Strong Precursor Ion ($[M+H]^+$)
Typical Application	GC-MS, Library Searching	LC-MS/MS, Targeted Analysis, Metabolite ID

Experimental Protocols

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To ensure the generation of reliable and reproducible data, the following experimental protocols are recommended.

Protocol 1: GC-MS for Electron Ionization Analysis

- Sample Preparation: Dissolve 1 mg of the analyte in 1 mL of a suitable volatile solvent (e.g., methanol or dichloromethane). Dilute serially to a final concentration of 1-10 µg/mL.
- Instrumentation: A gas chromatograph coupled to a single quadrupole or ion trap mass spectrometer.
- GC Conditions:
  - Column: 30 m x 0.25 mm ID x 0.25 µm film thickness, 5% phenyl-methylpolysiloxane column (e.g., HP-5MS, DB-5MS).
  - Injection: 1 µL, splitless mode at 250°C.
  - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
  - Oven Program: Initial temperature of 60°C, hold for 2 minutes, ramp at 15°C/min to 280°C, hold for 5 minutes.
- MS Conditions:
  - Ion Source: Electron Ionization (EI).
  - Electron Energy: 70 eV.
  - Source Temperature: 230°C.
  - Scan Range: m/z 40-400.

Protocol 2: LC-MS/MS for ESI-CID Analysis

- Sample Preparation: Dissolve 1 mg of the analyte in 1 mL of methanol/water (50:50 v/v). Dilute serially to a final concentration of 10-100 ng/mL in the initial mobile phase.

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- Instrumentation: A liquid chromatograph coupled to a triple quadrupole or Q-TOF mass spectrometer.
- LC Conditions:
  - Column: 100 mm x 2.1 mm ID, 1.8 µm particle size C18 column (e.g., Agilent Zorbax, Waters Acquity).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Gradient: Start at 5% B, hold for 1 min, ramp to 95% B over 8 min, hold for 2 min, return to initial conditions.
  - Flow Rate: 0.3 mL/min.
  - Column Temperature: 40°C.
- MS Conditions:
  - Ion Source: Electrospray Ionization (ESI), positive ion mode.
  - Capillary Voltage: 3.5 kV.
  - Source Temperature: 120°C.
  - Desolvation Gas: Nitrogen at 350°C.
  - MS/MS: Select the precursor ion m/z 185. Optimize collision energy (typically 10-40 eV) to achieve a representative spectrum of product ions.

Conclusion

The fragmentation of **N-(2-Azepan-1-ylethyl)-N-isopropylamine** is a textbook example of how molecular architecture directs mass spectrometric behavior. Under high-energy EI, fragmentation is dominated by α-cleavage, leading to characteristic iminium ions at m/z 127 and the stable azepanylmethyl cation at m/z 98. In contrast, the low-energy ESI-MS/MS

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pathway for the protonated molecule is characterized by charge-directed rearrangements and neutral losses, producing key fragments at m/z 143 (loss of propene) and m/z 86 (loss of azepane).

This comparative analysis demonstrates that EI and ESI-MS/MS are not redundant but highly complementary. EI provides a robust, library-matchable fingerprint based on radical-site fragmentation, while ESI-MS/MS offers targeted structural information through the controlled dissociation of a stable precursor ion. For researchers in drug development and related fields, a comprehensive understanding of both techniques is indispensable for the confident and accurate characterization of complex amine-containing molecules.

References

- Doc Brown's Chemistry. (n.d.). Mass spectrum of propan-2-amine (2-aminopropane) C3H9N. Retrieved from [Link]
- Westphal, F., et al. (2012). Identification of the cannabimimetic AM-1220 and its azepane isomer... Forensic Science International. Available from: [Link]
- Breci, L. (2023). Mass Spectrometry - Fragmentation Patterns. Chemistry LibreTexts. Retrieved from [Link]
- Demarque, D. P., et al. (2016). Fragmentation reactions using electrospray ionization mass spectrometry... Natural Product Reports. Retrieved from [Link]
- Scribd. (n.d.). Mass Spectrometry: Fragmentation Patterns. Retrieved from [Link]
- Chad's Prep. (2018). 14.6b Fragmentation Patterns of Alkyl Halides, Alcohols, and Amines. Retrieved from [Link]
- Nikolić, D., & Lankin, D. C. (2023). Low Energy Collision-Induced Dissociation of Azepine Pictet-Spengler Adducts of Nω-Methylserotonin. Journal of the American Society for Mass Spectrometry. Retrieved from [Link]
- ResearchGate. (n.d.). Synthesis and ESI-MS/MS Fragmentation Study of Two New Isomeric Oxazolidin-2-One Derivatives. Retrieved from [Link]

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- MDPI. (2023). Study on the Mass Spectrometry Fragmentation Patterns for Rapid Screening and Structure Identification of Ketamine Analogues in Illicit Powders. Retrieved from [Link]
- JoVE. (2023). Mass Spectrometry of Amines. Retrieved from [Link]
- Whitman College. (n.d.). GCMS Section 6.15 - Fragmentation of Amines. Retrieved from [Link]
- The University of Manchester. (n.d.). Synthesis of polysubstituted azepanes by dearomative ring expansion of nitroarenes. Retrieved from [Link]
- National Institutes of Health (NIH). (n.d.). Electron-Induced (EI) Mass Fragmentation is Directed by Intramolecular H-Bonding.... Retrieved from [Link]
- Royal Society of Chemistry. (2015). Fragmentation reactions using electrospray ionization mass spectrometry: An important tool.... Retrieved from [Link]
- Wikipedia. (n.d.). Fragmentation (mass spectrometry). Retrieved from [Link]

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Sources

- 1. jove.com [jove.com]
- 2. GCMS Section 6.15 [people.whitman.edu]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. scribd.com [scribd.com]
- 5. researchgate.net [researchgate.net]
- 6. Fragmentation reactions using electrospray ionization mass spectrometry: an important tool for the structural elucidation and characterization of synthetic and natural products - Natural Product Reports (RSC Publishing) [pubs.rsc.org]
- 7. Fragmentation (mass spectrometry) - Wikipedia [en.wikipedia.org]

- 8. Low Energy Collision-Induced Dissociation of Azepine Pictet-Spengler Adducts of Nω-Methylserotonin - PubMed [pubmed.ncbi.nlm.nih.gov]
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